

Technical Guide: Methyl Fluorosulfonate (CAS 421-20-5)

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Compound of Interest

Compound Name: Methyl fluorosulfonate

Cat. No.: B1210642

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Abstract

Methyl Fluorosulfonate, identified by CAS number 421-20-5, is a potent methylating agent recognized for its high reactivity in organic synthesis.^{[1][2]} Also known by the trivial name "Magic Methyl," this colorless, volatile liquid possesses a formidable toxicological profile, demanding stringent handling protocols.^{[2][3][4]} This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl Fluorosulfonate**, its synthesis, and its mechanism of action. Experimental methodologies for the determination of its key properties are detailed, and quantitative data are presented in a clear, tabular format for ease of reference.

Physical and Chemical Properties

Methyl Fluorosulfonate is a colorless liquid with an ethereal odor.^[2] Its key physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	CH ₃ FO ₃ S	[1][3]
Molecular Weight	114.09 g/mol	[1][3]
Appearance	Colorless liquid	[2][3]
Odor	Ethereal	[2]
Density	1.45 g/mL	[1][3]
Melting Point	-95 °C	[3]
Boiling Point	93 °C	[1][3]
Flash Point	10 °C	[3]
Refractive Index	nD20 1.3326	[3]
Vapor Pressure	57.3 mmHg at 25°C	[3]

Table 2: Chemical Identifiers

Identifier	Value
CAS Number	421-20-5
IUPAC Name	Methyl sulfurofluoridate
Synonyms	Magic Methyl, Methyl fluorosulphonate, Fluorosulfonic acid methyl ester
InChI	InChI=1S/CH3FO3S/c1-5-6(2,3)4/h1H3
InChIKey	MBXNQZHITVCSLJ-UHFFFAOYSA-N
SMILES	<chem>COS(=O)(=O)F</chem>

Experimental Protocols

The determination of the physical properties of a highly toxic and volatile compound like **Methyl Fluorosulfonate** requires specialized equipment and adherence to strict safety protocols. All

procedures must be conducted in a certified fume hood with appropriate personal protective equipment (PPE).

Boiling Point Determination (Micro-method)

Given the hazardous nature of **Methyl Fluorosulfonate**, a micro-boiling point determination method is recommended to minimize the amount of substance handled.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil, and a heating source.
- Procedure:
 - A small volume (a few drops) of **Methyl Fluorosulfonate** is placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid.
 - The test tube is attached to a thermometer and immersed in a Thiele tube containing heating oil.
 - The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - The heating is discontinued, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Melting Point Determination

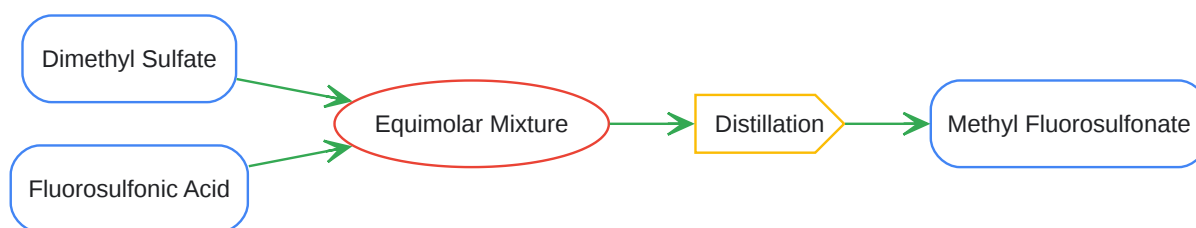
Due to its very low melting point (-95 °C), the determination requires a cryostat or a specialized low-temperature melting point apparatus.

- Apparatus: Low-temperature melting point apparatus or a cryostat with a viewing port, and a sealed capillary tube containing the sample.
- Procedure:

- A small amount of **Methyl Fluorosulfonate** is sealed in a capillary tube.
- The capillary is placed in the cooling block of the apparatus.
- The temperature is slowly increased from a very low starting point.
- The melting range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire solid has melted.

Synthesis of Methyl Fluorosulfonate

Methyl Fluorosulfonate is typically synthesized by the reaction of dimethyl sulfate with fluorosulfonic acid.^{[1][3]}



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Caption: Synthesis workflow for **Methyl Fluorosulfonate**.

Mechanism of Action and Biological Effects

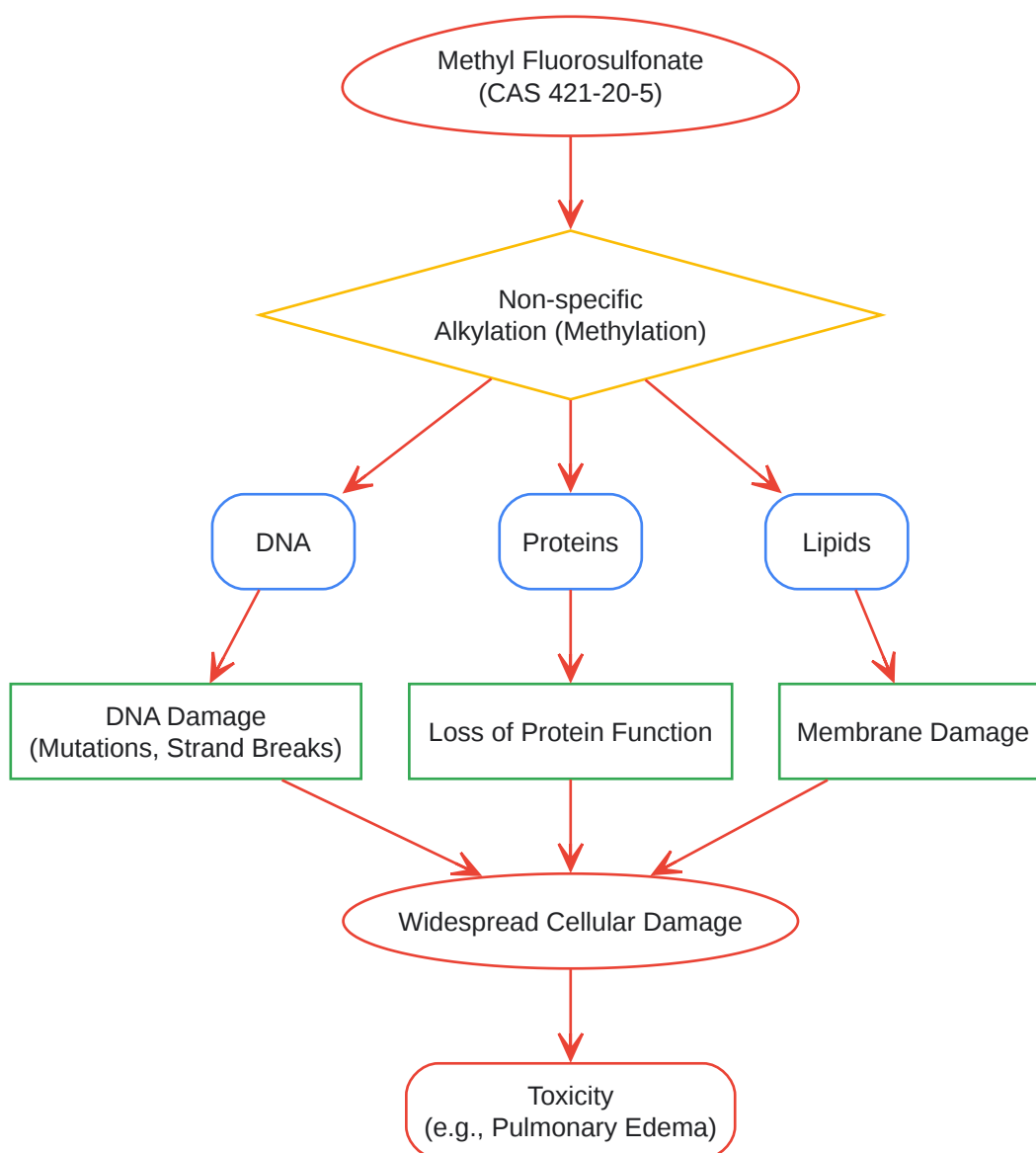
Methyl Fluorosulfonate is a powerful electrophilic methylating agent.^[3] Its high reactivity is the basis for its utility in organic synthesis and also for its extreme toxicity.

The primary mechanism of toxicity is through non-specific alkylation of biological macromolecules. This includes the methylation of DNA, proteins, and lipids.^[1]

- **DNA Alkylation:** **Methyl Fluorosulfonate** can methylate DNA bases, which can lead to mutations and cell death. This genotoxic effect is a hallmark of many potent alkylating agents.

- **Protein and Lipid Alkylation:** The alkylation of proteins can disrupt their function by altering their structure and active sites. Alkylation of lipids in cell membranes is presumed to contribute to cellular damage and pulmonary edema, which is a critical outcome of exposure. [1]

Due to its highly reactive and non-specific nature, **Methyl Fluorosulfonate** does not interact with specific signaling pathways in the targeted manner of modern pharmaceuticals. Instead, its biological effects are a direct consequence of widespread cellular damage resulting from indiscriminate methylation. The diagram below illustrates this general mechanism of action.



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Caption: General mechanism of **Methyl Fluorosulfonate** toxicity.

Safety and Handling

Methyl Fluorosulfonate is extremely toxic and must be handled with extreme caution.^[4] It is corrosive and can cause severe burns. Inhalation of vapors can be fatal due to the risk of pulmonary edema.^{[1][3]}

- Engineering Controls: All work must be conducted in a high-efficiency fume hood.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, a lab coat, and chemical safety goggles. A face shield is also recommended.
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep the container tightly sealed.

Applications

The primary application of **Methyl Fluorosulfonate** is as a potent methylating agent in organic synthesis.^{[1][2]} Its high reactivity allows for the methylation of a wide range of substrates. However, due to its extreme toxicity, it has been largely superseded in many applications by safer alternatives like methyl trifluoromethanesulfonate.^[3]

Conclusion

Methyl Fluorosulfonate (CAS 421-20-5) is a highly reactive and hazardous chemical with a well-defined set of physical and chemical properties. Its utility as a methylating agent is counterbalanced by its significant toxicological risks, which stem from its potent and non-specific alkylating activity. A thorough understanding of its properties and strict adherence to safety protocols are paramount for any researcher or scientist working with this compound.

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